

Renierone stock solution preparation and stability in DMSO

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Compound of Interest

Compound Name: Renierone

Cat. No.: B13780145

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Application Notes and Protocols for Rotenone in DMSO

A Note on the Compound: The initial request specified "**Renierone**." However, literature searches indicate that "**Renierone**" is a marine sponge metabolite with limited available data for detailed protocol development. Due to the phonetic similarity and the extensive availability of detailed experimental data, this document provides information for Rotenone, a widely used mitochondrial complex I inhibitor. If "**Renierone**" was the intended compound, please provide a more specific identifier (e.g., CAS number) for a revised protocol.

Introduction to Rotenone

Rotenone is a naturally occurring isoflavonoid derived from the roots of plants like Derris and Lonchocarpus species. In cell biology and drug development, it is extensively used as a tool to induce mitochondrial dysfunction and oxidative stress. By inhibiting the mitochondrial electron transport chain at complex I (NADH dehydrogenase), Rotenone disrupts ATP synthesis and promotes the generation of reactive oxygen species (ROS), ultimately leading to apoptosis.[1][2][3] Its neurotoxic properties are often exploited to create cellular and animal models of Parkinson's disease.[1][4]

Properties of Rotenone

Property	Value	Reference
CAS Number	83-79-4	[1][4][5][6]
Molecular Formula	C ₂₃ H ₂₂ O ₆	[1][4][5][6]
Molecular Weight	394.42 g/mol	[1][4][7]
Appearance	White to brownish-white crystalline solid	[1][5][8]
Purity	≥95%	[1][4][5]

Preparation of Rotenone Stock Solution in DMSO

Dimethyl sulfoxide (DMSO) is the recommended solvent for preparing high-concentration stock solutions of Rotenone for in vitro studies.

Materials

- Rotenone powder (≥95% purity)
- Anhydrous, sterile DMSO
- Sterile, conical tubes (e.g., 1.5 mL or 15 mL)
- Vortex mixer
- Ultrasonic bath (optional, for enhancing solubility)[7][9]
- Sterile syringe filter (0.22 µm)

Protocol for 100 mM Stock Solution Preparation

- Calculate the required mass of Rotenone:
 - To prepare 1 mL of a 100 mM stock solution:
 - $\text{Mass (g)} = \text{Molarity (mol/L)} \times \text{Volume (L)} \times \text{Molecular Weight (g/mol)}$

- $\text{Mass (g)} = 0.1 \text{ mol/L} \times 0.001 \text{ L} \times 394.42 \text{ g/mol} = 0.03944 \text{ g} = 39.44 \text{ mg}$
- Dissolution:
 - Weigh out 39.44 mg of Rotenone powder and place it in a sterile conical tube.
 - Add 1 mL of sterile DMSO.
 - Vortex the solution vigorously for 1-2 minutes until the powder is completely dissolved. For higher concentrations, gentle warming to 37°C or sonication may be required to facilitate dissolution.[\[7\]](#)[\[9\]](#)
- Sterilization:
 - Filter the stock solution through a 0.22 µm sterile syringe filter into a new sterile tube to remove any potential microbial contamination or undissolved particulates.
- Aliquoting and Storage:
 - Dispense the stock solution into single-use aliquots to avoid repeated freeze-thaw cycles.
 - Store the aliquots at -20°C or -80°C.

Solubility Data

Solvent	Solubility	Reference
DMSO	~50 mg/mL (~126.77 mM)	[1] [5] [7]
Chloroform	~50 mg/mL	[1] [5] [6]
Ethanol	~5 mg/mL	[1] [5]
Water	0.17 mg/L at 25°C (practically insoluble)	[8]

Stability of Rotenone in DMSO

Proper storage is crucial to maintain the integrity of the Rotenone stock solution.

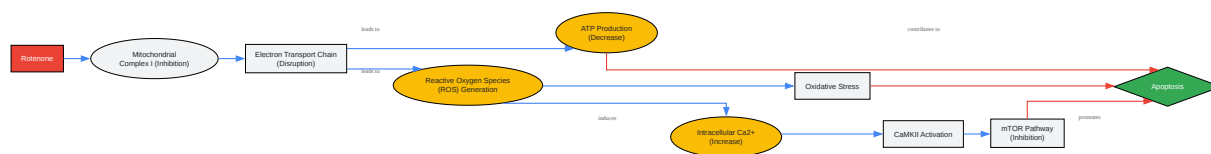
Condition	Stability	Recommendations	Reference
Solid Form	≥ 2-4 years at -20°C	Store in a tightly sealed container, protected from light.	[1] [5]
DMSO Stock Solution	Up to 1 month at -80°C	Aliquot into single-use volumes to minimize freeze-thaw cycles. Purge with an inert gas before sealing.	[10]
Diluted in Media	Stable for only a few hours	Prepare fresh working solutions from the frozen stock for each experiment.	[10]

Note: Solutions of Rotenone in organic solvents can decompose and oxidize when exposed to light and air, often indicated by a color change to yellow, orange, and then deep red.[\[6\]](#)[\[8\]](#)

Mechanism of Action and Signaling Pathway

Rotenone's primary mechanism of action is the inhibition of Complex I (NADH:ubiquinone oxidoreductase) in the mitochondrial electron transport chain.[\[2\]](#)[\[3\]](#) This inhibition leads to a cascade of downstream effects, culminating in apoptotic cell death.

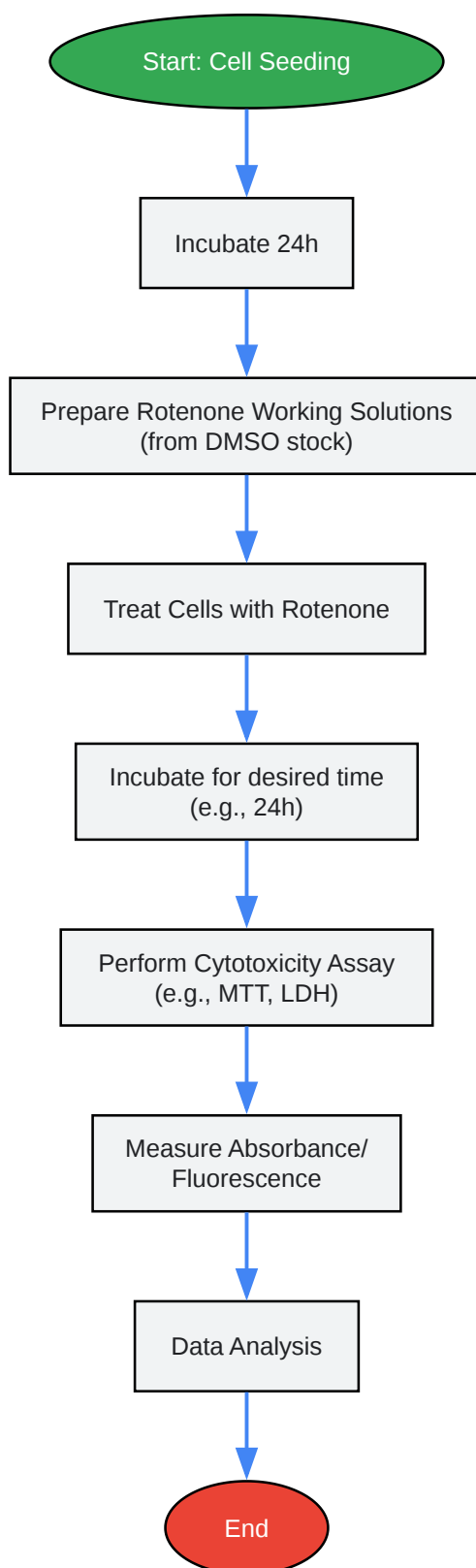
Signaling Pathway Diagram



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Caption: Rotenone-induced signaling pathway leading to apoptosis.

Experimental Workflow for Cytotoxicity Assay



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Caption: Workflow for a typical Rotenone-induced cytotoxicity experiment.

Experimental Protocol: Rotenone-Induced Cytotoxicity in Cell Culture

This protocol describes a general method for assessing the cytotoxic effects of Rotenone on a cultured cell line (e.g., SH-SY5Y neuroblastoma or NSC34 motor neuron cells) using an MTT assay for cell viability.[\[11\]](#)[\[12\]](#)

Materials

- Cultured cells (e.g., SH-SY5Y)
- Complete cell culture medium (e.g., DMEM with 10% FBS)
- 96-well cell culture plates
- Rotenone stock solution (100 mM in DMSO)
- Phosphate-Buffered Saline (PBS)
- MTT (3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide) solution (5 mg/mL in PBS)
- Solubilization buffer (e.g., DMSO or a solution of 10% SDS in 0.01 M HCl)
- Microplate reader

Procedure

- Cell Seeding:
 - Seed cells into a 96-well plate at a density of 2×10^4 cells/well in 100 μ L of complete medium.
 - Incubate for 24 hours at 37°C in a 5% CO₂ incubator to allow for cell attachment.
- Preparation of Working Solutions:

- Prepare serial dilutions of the Rotenone stock solution in complete culture medium to achieve the desired final concentrations (e.g., 1 nM to 10 μ M).
- Important: The final concentration of DMSO in the culture medium should not exceed 0.1% to avoid solvent-induced toxicity. Prepare a vehicle control containing the same final concentration of DMSO as the highest Rotenone concentration.
- Cell Treatment:
 - Remove the old medium from the wells.
 - Add 100 μ L of the prepared Rotenone working solutions or vehicle control to the respective wells.
 - Incubate the plate for 24 hours (or a desired time course) at 37°C in a 5% CO₂ incubator. [\[11\]](#)
- MTT Assay:
 - After the incubation period, add 10 μ L of MTT solution (5 mg/mL) to each well.
 - Incubate for 3-4 hours at 37°C, allowing viable cells to metabolize the MTT into formazan crystals.
 - Carefully remove the medium from each well.
 - Add 100 μ L of solubilization buffer (e.g., DMSO) to each well to dissolve the formazan crystals.
 - Shake the plate gently for 10 minutes to ensure complete dissolution. [\[11\]](#)
- Data Acquisition:
 - Measure the absorbance at 570 nm using a microplate reader.
- Data Analysis:
 - Calculate cell viability as a percentage of the vehicle-treated control cells.

- Plot a dose-response curve and determine the IC₅₀ value (the concentration of Rotenone that inhibits 50% of cell viability).

These protocols provide a framework for the preparation and use of Rotenone in a research setting. Investigators should optimize concentrations and incubation times based on their specific cell type and experimental goals.

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References

1. fnkprddata.blob.core.windows.net [fnkprddata.blob.core.windows.net]
2. Mechanism of Toxicity in Rotenone Models of Parkinson's Disease | Journal of Neuroscience [jneurosci.org]
3. youtube.com [youtube.com]
4. selleckchem.com [selleckchem.com]
5. cdn.caymanchem.com [cdn.caymanchem.com]
6. sigmaaldrich.com [sigmaaldrich.com]
7. file.medchemexpress.com [file.medchemexpress.com]
8. Rotenone | C23H22O6 | CID 6758 - PubChem [pubchem.ncbi.nlm.nih.gov]
9. apexbt.com [apexbt.com]
10. researchgate.net [researchgate.net]
11. Bee Venom Protects against Rotenone-Induced Cell Death in NSC34 Motor Neuron Cells - PMC [pmc.ncbi.nlm.nih.gov]
12. researchgate.net [researchgate.net]
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